

# Physical properties of 1-Bromo-2-propanol (boiling point, density)

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Compound of Interest

Compound Name: 1-Bromo-2-propanol

Cat. No.: B008343

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# Physical Properties of 1-Bromo-2-propanol: A Technical Guide

This guide provides a detailed overview of the key physical properties of **1-Bromo-2-propanol**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

# **Core Physical Properties**

**1-Bromo-2-propanol** is a secondary alcohol and an organobromine compound. Its physical characteristics are crucial for its handling, application in synthetic routes, and for purification processes.

## **Quantitative Data Summary**

The following table summarizes the reported values for the boiling point and density of **1-Bromo-2-propanol** from various sources.



| Physical Property        | Value           | Conditions | Source(s) |
|--------------------------|-----------------|------------|-----------|
| Boiling Point            | 145 - 148 °C    | @ 760 mmHg | [1][2][3] |
| 293 - 298.4 °F           | @ 760 mmHg      | [1]        |           |
| 146.5 °C                 | [4]             |            | _         |
| Density                  | 1.530 g/mL      | @ 25 °C    | [1][2][3] |
| 1.5585 g/cm <sup>3</sup> | @ 30 °C (86 °F) | [4][5]     |           |

## **Experimental Protocols**

The determination of boiling point and density are fundamental experimental procedures in chemistry for the characterization of liquid compounds.

## **Determination of Boiling Point (Micro-Reflux Method)**

A common and accurate method for determining the boiling point of a liquid when only a small sample is available is the micro-reflux method.[5]

#### Apparatus:

- Small test tube
- Thermometer
- Heating block or oil bath
- Magnetic stirrer and stir bar (optional, but recommended to prevent bumping)
- Clamps and stand

#### Procedure:

- Approximately 0.5 mL of the liquid sample (**1-Bromo-2-propanol**) is placed in a small test tube, and a small magnetic stir bar is added.[5]
- The test tube is securely clamped within a heating block or suspended in an oil bath.



- A thermometer is positioned with its bulb about 1 cm above the surface of the liquid.[5]
- The sample is gently heated and stirred.
- The temperature is monitored. As the liquid boils, a ring of condensing vapor will become visible on the walls of the test tube. The thermometer bulb should be at the level of this ring to ensure an accurate reading of the vapor temperature.[5]
- The boiling point is the stable temperature at which the liquid is gently refluxing (boiling and condensing back into the liquid).[5]

## **Determination of Density**

The density of a liquid can be determined by measuring its mass and volume.[6][7]

#### Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (for higher accuracy)
- Pipette

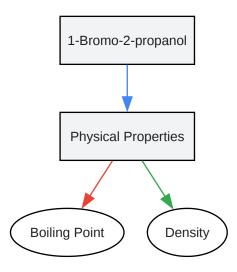
#### Procedure:

- The mass of a clean, dry graduated cylinder or pycnometer is measured using an analytical balance.
- A known volume of 1-Bromo-2-propanol is carefully transferred into the graduated cylinder or pycnometer using a pipette. The volume is read from the bottom of the meniscus.[6]
- The mass of the container with the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is then calculated using the formula: Density = Mass / Volume.[6][7]



## **Logical Relationship of Physical Properties**

The following diagram illustrates the direct relationship between the chemical compound **1-Bromo-2-propanol** and its fundamental physical properties.



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Figure 1. Relationship between **1-Bromo-2-propanol** and its physical properties.

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